

Disperse Red 153 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

[Get Quote](#)

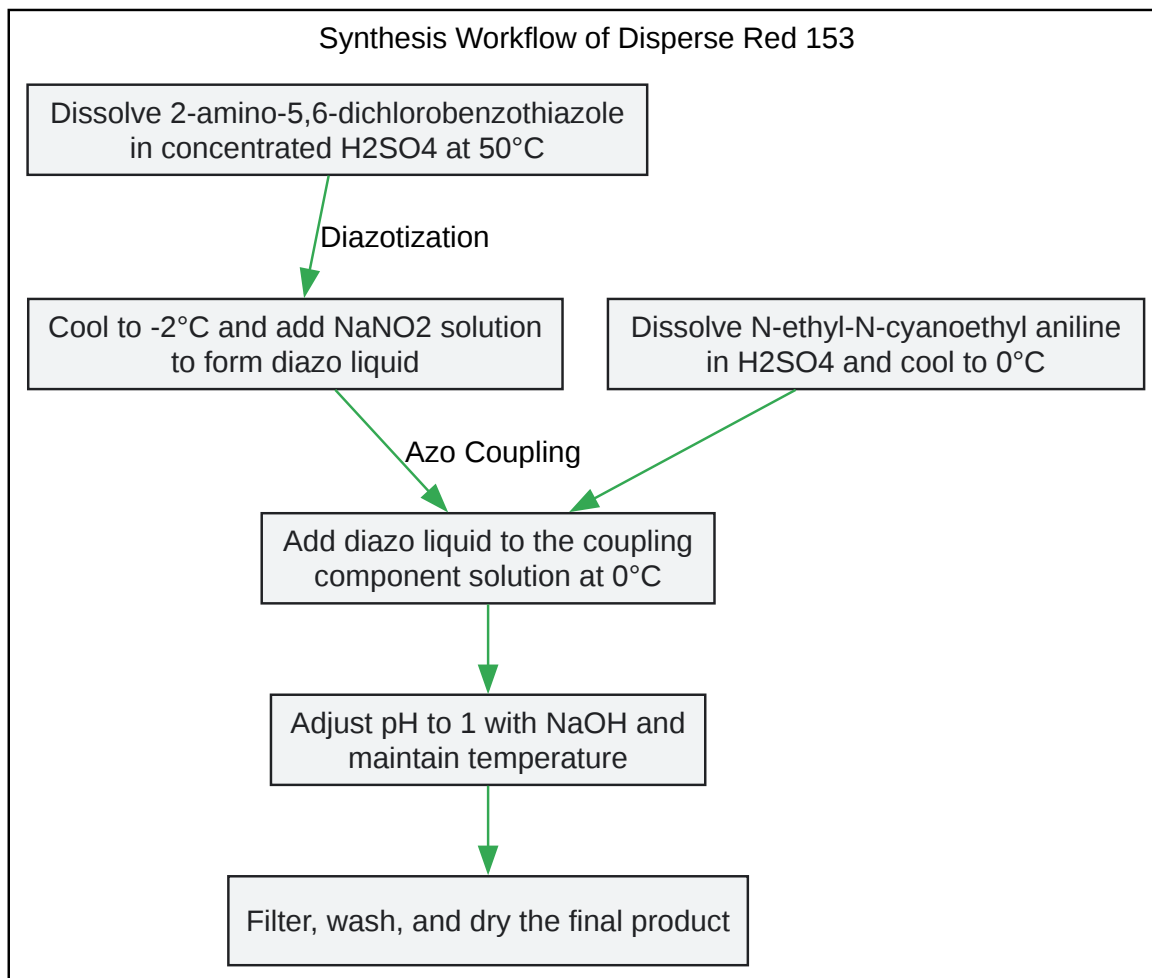
An In-depth Technical Guide to Disperse Red 153

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Disperse Red 153**, tailored for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Structure

Disperse Red 153 is a monoazo dye characterized by a benzothiazole heterocyclic group.^[1] Its chemical identity is established by its CAS Registry Number, 78564-87-1.^{[1][2]} There are some discrepancies in the reported molecular formula and weight across different sources, which are noted below.

The synthesis of **Disperse Red 153** involves the diazotization of 5,6-Dichlorobenzo[d]thiazol-2-amine, which is then coupled with 3-(Ethyl(m-tolyl)amino)propanenitrile.^{[1][3]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Disperse Red 153 | 78564-87-1 [chemicalbook.com]

- 3. Disperse Red 153 CAS#: 78564-87-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [Disperse Red 153 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13743713#disperse-red-153-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com